

2-Chloroadamantane safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 2-Chloroadamantane

CAS No.: 7346-41-0

Cat. No.: B1585024

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An In-Depth Technical Guide to the Safe Handling of **2-Chloroadamantane**

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Adamantane Scaffold in Modern Chemistry

Adamantane, a tricyclic hydrocarbon with a unique, rigid, and cage-like structure, has captivated chemists since its discovery. Its derivatives are of significant interest in medicinal chemistry and materials science due to their lipophilicity, steric bulk, and inherent stability. **2-Chloroadamantane**, a chlorinated derivative, serves as a key building block and precursor in the synthesis of more complex molecules.^[1] Its rigid framework can be exploited to design compounds with specific three-dimensional orientations, crucial for targeted drug development.

However, the very stability and reactivity that make **2-chloroadamantane** a valuable synthetic intermediate also necessitate a thorough understanding of its potential hazards and handling requirements. This guide, grounded in established safety data, provides a comprehensive overview for laboratory professionals, moving beyond mere compliance to foster a culture of intrinsic safety and experimental integrity. We will dissect the information within the Safety Data Sheet (SDS), contextualize it with practical, field-proven insights, and provide self-validating protocols to ensure the safety of researchers and the integrity of their work.

Section 1: Physicochemical Properties and Hazard Identification

A foundational element of safe handling is understanding the intrinsic properties of a substance. **2-Chloroadamantane** is typically a white crystalline solid at room temperature, characterized by a relatively high melting point (approx. 194-195°C) and stability stemming from its rigid cage structure.[1][2]

Core Chemical Identity

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ Cl	[1][3]
Molecular Weight	170.68 g/mol	[3][4]
CAS Number	7346-41-0	[2][5]
Synonyms	2-Adamantyl chloride, 2-Chlorotricyclo[3.3.1.1 ^{3,7}]decane	[1]
Appearance	White crystalline solid	[1][6]

GHS Hazard Profile: A Synthesized View

The hazard classification for **2-chloroadamantane** requires careful consideration, as information can vary between suppliers. A comprehensive analysis of aggregated GHS data provides the most prudent classification for laboratory use.[4]

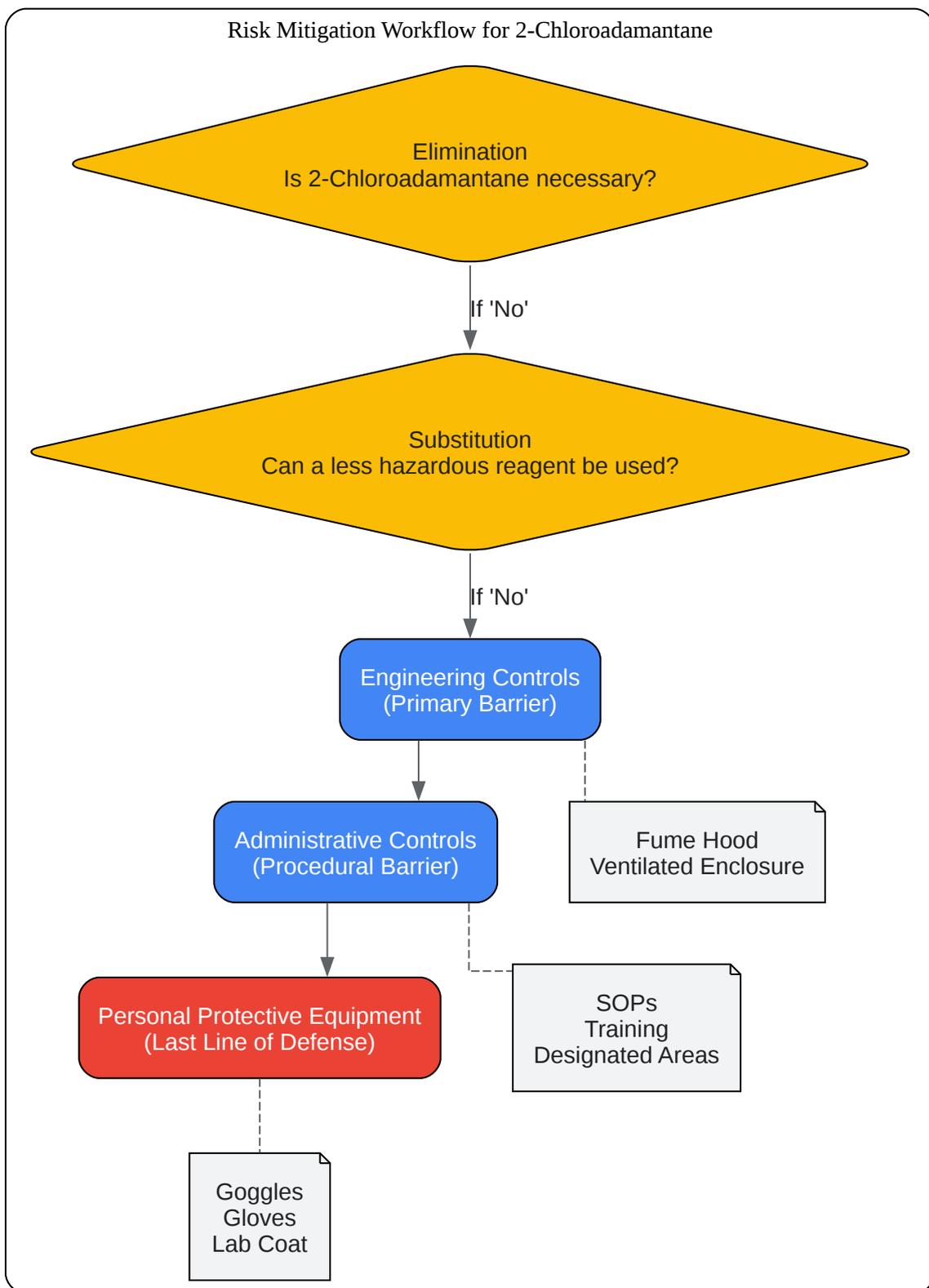
Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

This table synthesizes data from multiple sources, prioritizing the most conservative hazard classifications for user safety.[4][7]

The causality behind these classifications is rooted in the chemical nature of halogenated hydrocarbons. The chlorine atom introduces polarity and can act as a leaving group, potentially allowing the molecule to react with biological nucleophiles on the skin, in the eyes, or within the respiratory tract, leading to irritation. While some data sheets may not list these hazards, the potential for irritation is significant, and the toxicological properties have not been fully investigated.[6] Therefore, treating the compound with the precautions outlined by the GHS classifications above is a cornerstone of a self-validating safety system.

Section 2: The Hierarchy of Controls: From Engineering to PPE

Effective safety protocols are not merely a list of personal protective equipment (PPE). They are a systematic approach, starting with the most effective controls. The following workflow illustrates the mandatory decision-making process before handling **2-chloroadamantane**.



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Caption: Risk Mitigation Workflow for **2-Chloroadamantane**.

Engineering Controls: The Primary Barrier

The most critical step in safely handling **2-chloroadamantane** is to minimize exposure through engineering controls. Because it is a solid that can form dust and may cause respiratory irritation, all manipulations should be performed within a certified chemical fume hood or a ventilated balance enclosure.[6][7]

- Causality: A fume hood provides constant airflow, drawing airborne particles away from the user's breathing zone. This is crucial not only to prevent inhalation of the chemical itself but also because fine dusts of adamantane derivatives can pose a dust explosion risk under specific conditions, although this is less likely in a laboratory setting.[8][9]

Administrative Controls: Standard Operating Procedures (SOPs)

Clear, written protocols are non-negotiable. All personnel must be trained on the specific hazards and handling procedures for **2-chloroadamantane** before work begins.

- Designated Areas: Clearly label the areas where **2-chloroadamantane** is stored and handled.
- Hygiene: Prohibit eating, drinking, and smoking in the laboratory.[8] Wash hands thoroughly after handling the material, even if gloves were worn.[6]

Personal Protective Equipment (PPE): The Final Safeguard

PPE is essential but should never be the primary means of protection.

- Eye and Face Protection: Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear nitrile gloves and a fully buttoned laboratory coat. Remove gloves using the proper technique to avoid contaminating the skin, and wash hands immediately. Contaminated clothing should be removed and laundered before reuse.[6]

- Respiratory Protection: Generally not required if work is conducted within a functional fume hood. If engineering controls are not available or fail, a respirator with a particulate filter (EN 143) may be necessary, as part of a formal respiratory protection program.[\[6\]](#)[\[8\]](#)

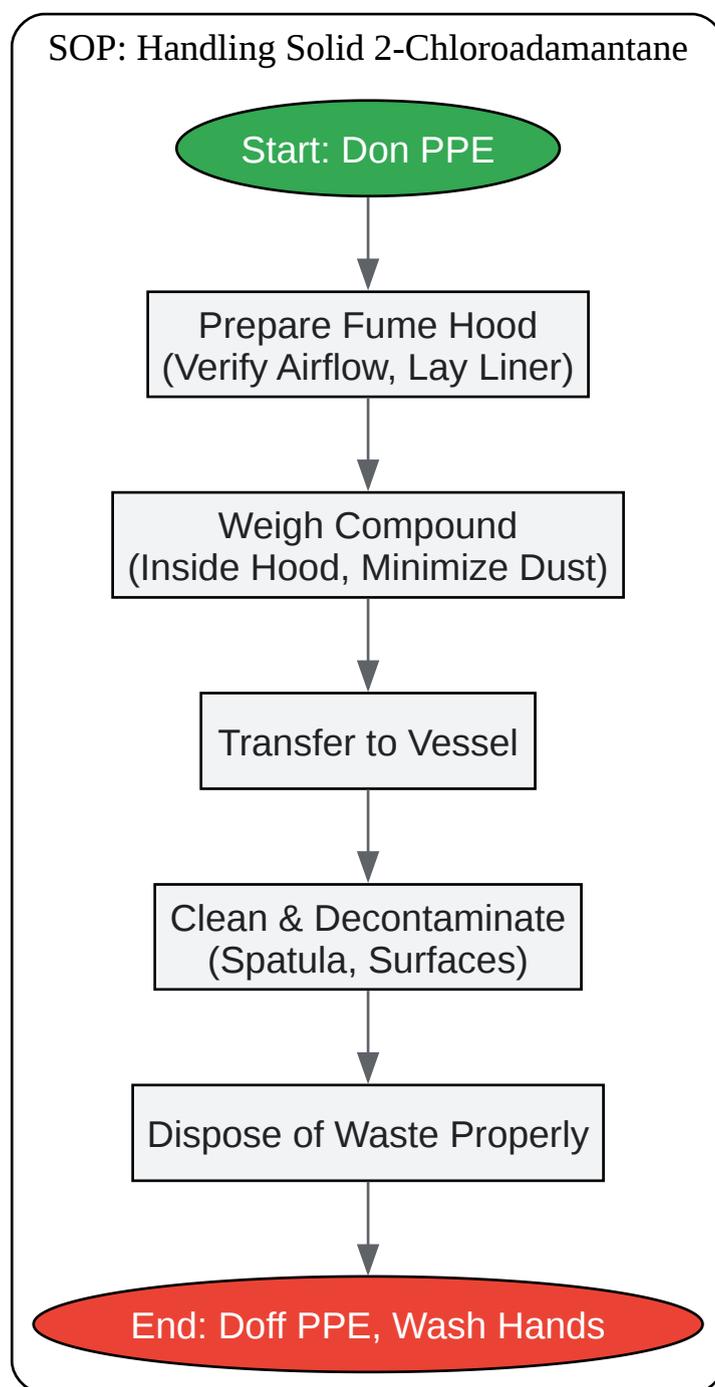
Section 3: Step-by-Step Handling and Storage Protocols

The following protocols are designed as self-validating systems, ensuring that safety checks are integrated into the workflow.

Protocol for Weighing and Dispensing Solid 2-Chloroadamantane

- Preparation:
 - Don all required PPE (lab coat, goggles, gloves).
 - Verify that the chemical fume hood is operational (check airflow monitor).
 - Place a plastic-backed absorbent liner on the work surface inside the hood to contain any potential spills.
 - Gather all necessary equipment (spatulas, weigh boats, receiving flask) and place them inside the hood.
- Dispensing:
 - Retrieve the **2-chloroadamantane** container from its designated storage location.
 - Inside the fume hood, carefully open the container, avoiding any sudden movements that could aerosolize the powder.
 - Use a clean spatula to transfer the desired amount of solid to a weigh boat on a tared balance.
 - Causality: Minimizing dust generation is paramount to prevent inhalation and contamination of the workspace.[\[6\]](#)

- Once the desired amount is weighed, securely close the primary container.
- Transfer and Cleanup:
 - Carefully transfer the weighed solid into the reaction vessel.
 - Decontaminate the spatula and weigh boat with an appropriate solvent (e.g., isopropanol or ethanol) in a designated waste container.
 - Wipe down the work surface with a damp cloth or towel, then dispose of the liner and towel in the solid chemical waste.
 - Remove PPE in the correct order (gloves first, then lab coat, then goggles) and wash hands thoroughly.



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Caption: SOP for Handling Solid **2-Chloroadamantane**.

Storage and Incompatibility

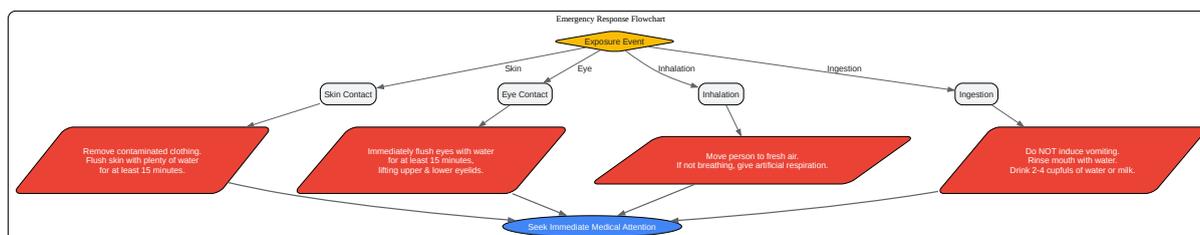
- Storage Conditions: Store **2-chloroadamantane** in a tightly closed container in a cool, dry, and well-ventilated area.[6] It should be kept away from incompatible substances.
- Incompatible Materials: The primary incompatibility is with strong oxidizing agents.[3][6]
 - Causality: Halogenated alkanes can react violently with strong oxidizers. These reactions can be highly exothermic and may generate toxic gases, including hydrogen chloride (HCl) and carbon oxides, posing a significant fire and toxicity risk.[6][9] Keep it separate from chemicals like permanganates, nitrates, and peroxides.

Section 4: Emergency and Disposal Procedures

Preparation is key to mitigating the impact of an accidental exposure or spill.

Emergency Response Protocol

The following flowchart outlines the immediate actions required in an emergency.



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Caption: Emergency Response Flowchart.

- Spill Response: For a small spill, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[6] Ensure proper PPE is worn during cleanup. Ventilate the area. For large spills, evacuate the area and contact institutional safety personnel.

Waste Disposal

All waste containing **2-chloroadamantane**, including contaminated consumables and spill cleanup materials, must be disposed of as hazardous chemical waste. Do not mix with other

waste streams. Containers should be clearly labeled. Follow all local, state, and federal regulations for hazardous waste disposal.

Conclusion

2-Chloroadamantane is a valuable reagent whose utility is matched by the need for diligent and informed handling. By understanding its chemical properties, recognizing its potential hazards, and implementing a multi-layered safety strategy rooted in the hierarchy of controls, researchers can confidently and safely incorporate this compound into their work. The protocols and information in this guide are designed to be a living document, adaptable to specific laboratory contexts but always grounded in the principles of chemical safety and scientific integrity.

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